

Application Notes and Protocols for RS 09 in BALB/c Mice

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Compound of Interest

Compound Name: RS 09

Cat. No.: B561599

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These application notes provide detailed information and protocols for the use of **RS 09**, a Toll-like receptor 4 (TLR4) agonist, as a vaccine adjuvant in BALB/c mice. The information is intended to guide researchers in designing and executing in vivo studies to evaluate antigen-specific immune responses.

Introduction

RS 09 is a synthetic peptide mimic of Lipopolysaccharide (LPS) that functions as a potent TLR4 agonist.^[1] By activating TLR4, **RS 09** can stimulate the innate immune system, leading to the activation of NF-κB and the secretion of pro-inflammatory cytokines.^[1] This activity makes **RS 09** an effective adjuvant when co-administered with an antigen, enhancing the subsequent adaptive immune response.^[1] In BALB/c mice, **RS 09** has been shown to significantly increase the concentration of antigen-specific antibodies.^[1]

Mechanism of Action: TLR4 Signaling Pathway

RS 09 exerts its adjuvant effect by activating the TLR4 signaling pathway, a key component of the innate immune system. The binding of **RS 09** to TLR4 on the surface of antigen-presenting cells (APCs), such as dendritic cells and macrophages, initiates a signaling cascade that leads to the activation of the transcription factor NF-κB. Activated NF-κB then translocates to the nucleus and induces the expression of genes encoding pro-inflammatory cytokines and co-

stimulatory molecules. This process enhances antigen presentation and promotes the differentiation and activation of T and B lymphocytes, leading to a more robust and specific adaptive immune response.

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References

- 1. Synthetic Toll Like Receptor-4 (TLR-4) Agonist Peptides as a Novel Class of Adjuvants - PMC [pmc.ncbi.nlm.nih.gov]
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